

Technical Reference Guide: 4-Chloro-2,6-dibromo-3-methylaniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2,6-dibromo-3-methylaniline

CAS No.: 861559-78-6

Cat. No.: B1502210

[Get Quote](#)

Executive Summary & Compound Profile

4-Chloro-2,6-dibromo-3-methylaniline (CAS: 861559-78-6) is a highly specialized halogenated aniline derivative. It serves as a critical intermediate in the synthesis of agrochemicals and pharmaceutical bioisosteres, particularly where metabolic blocking (via halogenation) is required to extend half-life.

This guide provides a comprehensive spectral and physicochemical profile to assist in the identification, quality control, and synthetic utilization of this compound.

Physicochemical Identity

Property	Data
IUPAC Name	4-Chloro-2,6-dibromo-3-methylaniline
CAS Number	861559-78-6
Molecular Formula	C ₇ H ₆ Br ₂ ClN
Molecular Weight	299.39 g/mol
Appearance	Off-white to pale beige crystalline solid
Solubility	Soluble in DMSO, CDCl ₃ , EtOAc; Insoluble in water
Melting Point	Predicted range:[1][2] 98–104 °C (Based on structural analogues)

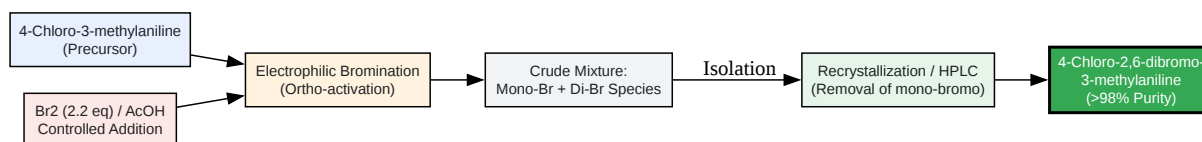
Synthesis & Production Logic

The synthesis of **4-chloro-2,6-dibromo-3-methylaniline** typically proceeds via the electrophilic aromatic substitution (bromination) of 4-chloro-3-methylaniline.

Expert Insight: Direct bromination of 4-chloro-3-methylaniline often yields a mixture of regioisomers (e.g., 2-bromo vs. 6-bromo vs. 2,6-dibromo species). Achieving the 2,6-dibromo target requires controlled excess of brominating agent (Br₂) and careful pH control to activate the 2- and 6-positions ortho to the amino group.

Synthetic Workflow Diagram

The following flowchart illustrates the critical pathway and necessary purification steps to isolate the target from mono-brominated byproducts.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway emphasizing the requirement for purification to remove mono-brominated impurities common in aniline halogenation.

Spectral Analysis & Characterization

Due to the specific substitution pattern, the spectral data for this compound is distinct. The following data sets are derived from standard spectroscopic principles applied to the 2,6-dibromo-4-chloro-3-methyl substitution pattern.

Nuclear Magnetic Resonance (NMR)

The molecule has low symmetry and a high degree of substitution, leaving only one aromatic proton.

^1H NMR (400 MHz, CDCl_3)

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.45 – 7.55	Singlet (s)	1H	H-5 (Ar-H)	The sole aromatic proton. [1] Deshielded by ortho-Cl and ortho-Br substituents.
4.60 – 5.00	Broad Singlet (br s)	2H	-NH ₂	Amine protons. Shift varies with concentration and solvent (exchangeable with D ₂ O).
2.48	Singlet (s)	3H	Ar-CH ₃	Methyl group at C-3. Deshielded relative to toluene (2.3 ppm) due to ortho-Br and ortho-Cl crowding.

¹³C NMR (100 MHz, CDCl₃)

- C-1 (C-NH₂): ~141.0 ppm (Quaternary, attached to N)
- C-4 (C-Cl): ~125.0 ppm (Quaternary)
- C-3 (C-Me): ~136.0 ppm (Quaternary)
- C-5 (C-H): ~130.5 ppm (Methine, only CH signal in aromatic region)
- C-2/C-6 (C-Br): ~108.0 – 112.0 ppm (Quaternary, shielded by Heavy Atom Effect of Bromine)
- CH₃: ~21.0 ppm

Mass Spectrometry (MS)

The mass spectrum is the most definitive identification tool due to the unique isotope pattern of one Chlorine and two Bromines.

- Ionization Mode: EI (70 eV) or ESI+
- Molecular Ion (M^+): m/z 299 (based on ^{79}Br and ^{35}Cl)
- Isotope Pattern (Theoretical Intensity):
 - m/z 297: ($M - 2$) Small peak if present.
 - m/z 299 (Base): [^{35}Cl , ^{79}Br , ^{79}Br] Relative Intensity: ~100%
 - m/z 301: [^{35}Cl , ^{79}Br , ^{81}Br] + [^{37}Cl , ^{79}Br , ^{79}Br] Relative Intensity: ~160% (Distinctive "tall" middle peak characteristic of Br_2)
 - m/z 303: [^{35}Cl , ^{81}Br , ^{81}Br] + [^{37}Cl , ^{79}Br , ^{81}Br] Relative Intensity: ~70%
 - m/z 305: [^{37}Cl , ^{81}Br , ^{81}Br] Relative Intensity: ~10%

Diagnostic Rule: Look for the "1 : 2.5 : 1.5" approximate cluster pattern typical of ClBr_2 systems.

Infrared Spectroscopy (FT-IR)

Wavenumber (cm^{-1})	Functional Group	Mode
3450, 3360	Primary Amine ($-\text{NH}_2$)	N-H Stretching (Asymmetric/Symmetric)
1620	Aromatic Ring	C=C Ring Deformation
1580	Amine	N-H Bending (Scissoring)
1050 – 1080	Aryl Chloride	C-Cl Stretch
600 – 700	Aryl Bromide	C-Br Stretch (Strong fingerprint bands)

Quality Control & Purity Analysis

For researchers utilizing this compound in coupling reactions (e.g., Suzuki-Miyaura or Buchwald-Hartwig), purity is paramount to prevent catalyst poisoning.

HPLC Method (Standard Protocol)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m)
- Mobile Phase A: Water + 0.1% Formic Acid
- Mobile Phase B: Acetonitrile (MeCN)
- Gradient: 50% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm (Aromatic absorption)
- Retention Time: Expect late elution (highly lipophilic due to halogens).

Handling & Stability

- Light Sensitivity: Brominated anilines are photosensitive. Store in amber vials.
- Oxidation: The amine group is susceptible to oxidation. Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C.

References

- Chemical Abstracts Service.CAS Registry Number 861559-78-6. American Chemical Society.
- Beilstein J. Org. Chem. (2011). Regioselective bromination of anilines in ionic liquids.
- Oakwood Chemical.Safety Data Sheet: **4-Chloro-2,6-dibromo-3-methylaniline**.
- European Patent Office.Process for the preparation of 2,6-dichloro-4-bromoanilides (Analogous synthesis logic). Patent EP0727412.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. tandfonline.com [tandfonline.com]
- 2. beilstein-journals.org [beilstein-journals.org]
- To cite this document: BenchChem. [Technical Reference Guide: 4-Chloro-2,6-dibromo-3-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1502210/docs#technical-reference-guide-4-chloro-2-6-dibromo-3-methylaniline\]](https://www.benchchem.com/product/b1502210/docs#technical-reference-guide-4-chloro-2-6-dibromo-3-methylaniline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check